

Solid-phase peptide synthesis (SPPS) with MeNH-PEG4-NHMe

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Compound of Interest

Compound Name: MeNH-PEG4-NHMe

CAS No.: 72236-27-2

Cat. No.: B14141290

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Application Note: High-Efficiency Solid-Phase Incorporation of **MeNH-PEG4-NHMe** Linkers

Executive Summary & Strategic Rationale

The integration of **MeNH-PEG4-NHMe** (Bis-N-methyl-PEG4-diamine) into peptide sequences or PROTACs represents a strategic design choice to modulate physicochemical properties. Unlike standard primary amine PEG linkers, the N-methylated termini of this molecule reduce hydrogen bond donor (HBD) count, potentially improving membrane permeability and solubility—a critical factor in the "Beyond Rule of 5" chemical space occupied by degraders and macrocycles.

However, this linker introduces a "Steric Wall" in SPPS. The secondary amine termini are significantly more sterically hindered than primary amines.^[1] Standard coupling protocols (e.g., HBTU/DIEA) often result in incomplete coupling or deletion sequences.

This guide details a self-validating protocol for the robust incorporation of **MeNH-PEG4-NHMe**, focusing on two critical phases:

- Mono-installation: Preventing cross-linking of the symmetric diamine.

- Steric Elongation: Overcoming the energy barrier to acylate the resin-bound secondary amine.

Critical Reagents & Chemical Logic

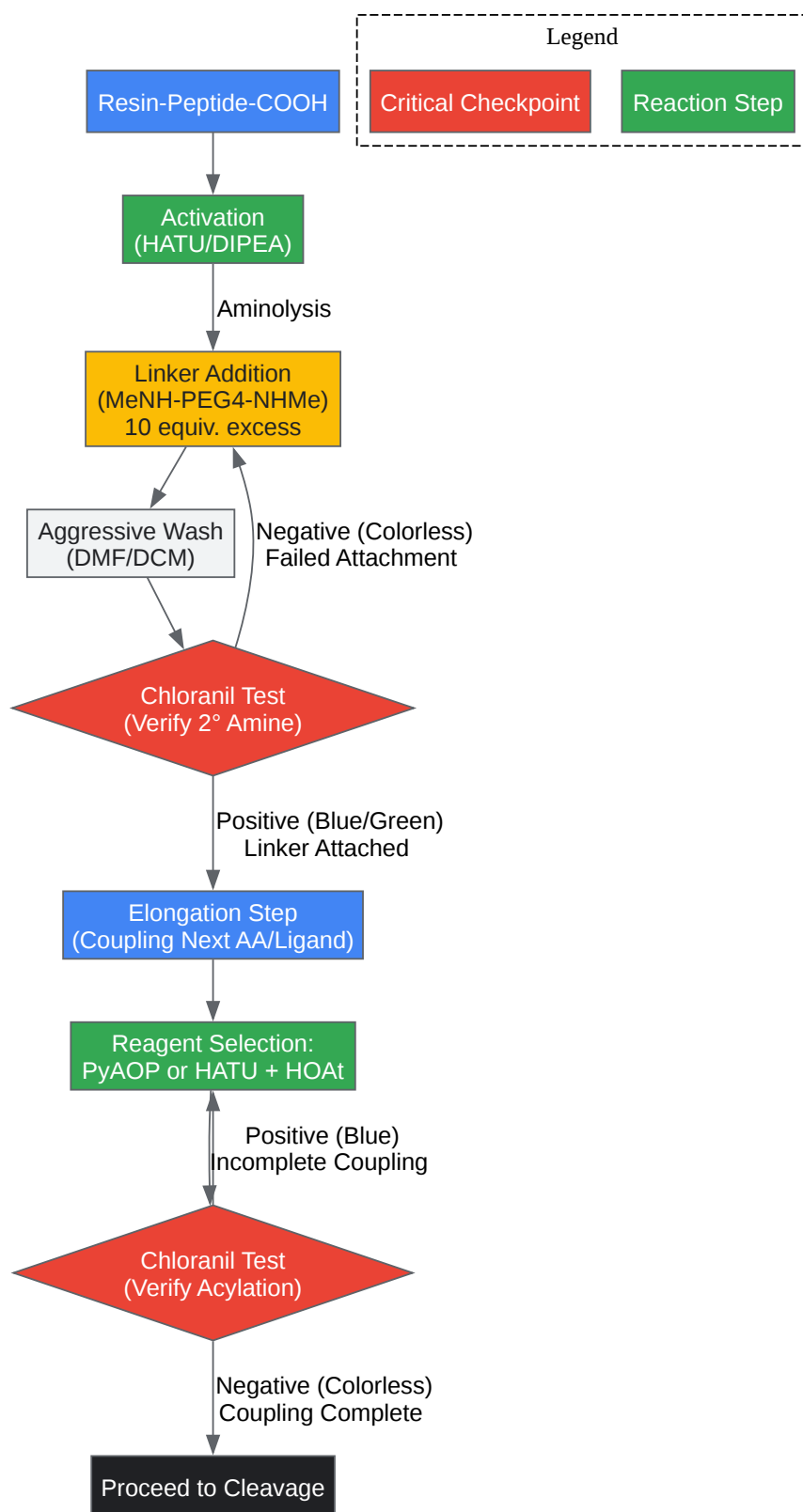
To ensure success, the chemistry must shift from "Standard SPPS" to "Steric SPPS" conditions.

Component	Standard Reagent	Required Reagent for MeNH-PEG4-NHMe	Scientific Rationale
Coupling Agent	HBTU or TBTU	HATU or PyAOP	PyAOP (phosphonium salt) and HATU (aminium salt) with the HOAt leaving group utilize the pyridine nitrogen to provide anchimeric assistance, accelerating acylation at hindered sites.
Additive	HOBt	HOAt	The 7-aza nitrogen in HOAt stabilizes the activated ester and speeds up the reaction by ~10-100x compared to HOBt.
Base	DIPEA (DIEA)	DIPEA or TMP (Collidine)	Collidine is a weaker base but less sterically hindered and often superior in difficult cyclizations or hindered couplings.
Monitoring	Kaiser Test	Chloranil Test	The Kaiser (ninhydrin) test detects primary amines.[2][3][4] It will not detect the secondary N-methyl amine of this linker.
Linker Stoichiometry	1.5 - 3 eq	5 - 10 eq	High excess is thermodynamic insurance. It drives the reaction to mono-

attachment and statistically prevents the linker from looping back or cross-linking two resin sites.

Workflow Visualization

The following diagram illustrates the critical decision pathways and chemical transformations required for this protocol.



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Caption: Workflow for the incorporation of symmetric bis-secondary amine linkers. Note the mandatory Chloranil checkpoints to validate secondary amine presence and subsequent acylation.

Detailed Experimental Protocol

Phase A: Installation of the Linker (Mono-Acylation)

Objective: Attach the symmetric diamine to the resin-bound peptide C-terminus without cross-linking.

- Resin Preparation:
 - Ensure the resin-bound peptide (or starting resin) has a free Carboxylic Acid or an activated ester. If the resin has a free amine, couple a dicarboxylic acid (e.g., Glutaric anhydride or Succinic anhydride) first to generate the necessary -COOH handle.
- Activation (Pre-activation is risky, In-situ is preferred):
 - Dissolve HATU (0.95 eq relative to Resin loading) and HOAt (0.95 eq) in anhydrous DMF.
 - Add DIPEA (2.0 eq).
 - Add this mixture to the resin and shake for 2 minutes to activate the resin-bound carboxylate.
- The "Flood" Addition:
 - Immediately add a solution containing 5–10 equivalents of **MeNH-PEG4-NHMe** dissolved in DMF.
 - Note: The large excess ensures that as soon as one amine end reacts with the resin, the local concentration of free diamine is high enough to prevent the second amine end from reacting with a neighboring resin site (Inter-site crosslinking).
- Reaction Time:
 - Agitate at Room Temperature (RT) for 2 hours.

- Washing:
 - Drain and wash extensively: DMF (5x), DCM (5x), DMF (5x). Thorough washing is crucial to remove the excess diamine which would compete in the next step.

Phase B: Verification (The Chloranil Test)

Objective: Confirm the presence of the secondary amine.^{[3][5]}

- Transfer a few resin beads to a small glass vial.
- Add 2 drops of 2% Acetaldehyde in DMF.
- Add 2 drops of 2% Chloranil in DMF.
- Wait 5 minutes at RT.
 - Positive Result: Beads turn Dark Blue/Green. (Indicates free secondary amine present -> Success).
 - Negative Result: Beads remain colorless/yellow. (Indicates failure -> Repeat Phase A).
 - Contrast: The Kaiser test would likely remain yellow/negative here, giving a false negative.

Phase C: Elongation (The "Hard" Coupling)

Objective: Acylate the sterically hindered N-methyl secondary amine with the next Amino Acid or Ligand (e.g., VHL ligand, Warhead).

- Reagent Prep:
 - Weigh the next Fmoc-Amino Acid or Carboxylic Acid Ligand (4–5 eq).
 - Weigh PyAOP (4–5 eq) OR HATU (4–5 eq). PyAOP is often superior for N-Me to N-Me couplings.
 - Weigh HOAt (4–5 eq).
- Coupling:

- Dissolve all reagents in minimal DMF (max concentration ~0.2–0.3 M).
- Add DIPEA (8–10 eq).
- Add to resin immediately.
- Conditions:
 - Agitate for 3–4 hours at RT.
 - Optional: For extremely difficult couplings (e.g., coupling a bulky Valine or Proline to the linker), perform the reaction at 50°C or use Microwave irradiation (75°C for 10 min).
- Verification (Chloranil Test):
 - Perform the Chloranil test again.
 - Desired Result: Beads should be Colorless/Yellow. (Indicates the secondary amine has been acylated).
 - Failure: If beads are still Blue, perform a double coupling using fresh reagents and PyAOP.

Troubleshooting & Optimization

Issue	Diagnosis	Corrective Action
Cross-linking (Dimerization)	Mass spec shows dimerized product (2x Peptide + 1 Linker).	Increase Linker equivalents in Phase A from 5x to 20x. Ensure vigorous mixing during addition.
Incomplete Elongation	Mass spec shows truncation at the linker (Linker-H).	Switch from HATU to PyAOP or COMU. Increase temperature to 50°C. Use Collidine instead of DIPEA.
Low Solubility	Reagents precipitate during coupling.	Use NMP (N-methylpyrrolidone) or a DMF/DMSO (80:20) mix instead of pure DMF.

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